

Application Notes and Protocols for the Quantification of Villosin C

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Compound of Interest

Compound Name: Villosin C

Cat. No.: B600013

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Introduction

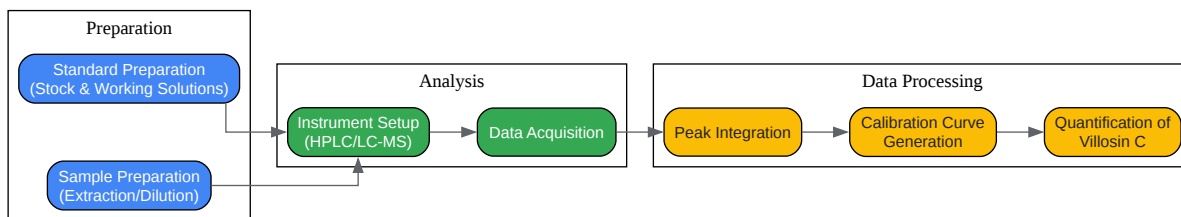
Villosin C, a naturally occurring compound with the molecular formula $C_{20}H_{24}O_6$ ^{[1][2]}, has garnered interest within the scientific community. Accurate and precise quantification of **Villosin C** is essential for various stages of research and development, including pharmacokinetic studies, formulation development, and quality control. These application notes provide a comprehensive set of protocols for the robust quantification of **Villosin C** in various matrices, leveraging established analytical techniques for peptide and small molecule analysis. While certified reference standards for **Villosin C** may not be readily available, this document outlines the procedures for establishing a well-characterized in-house reference standard.

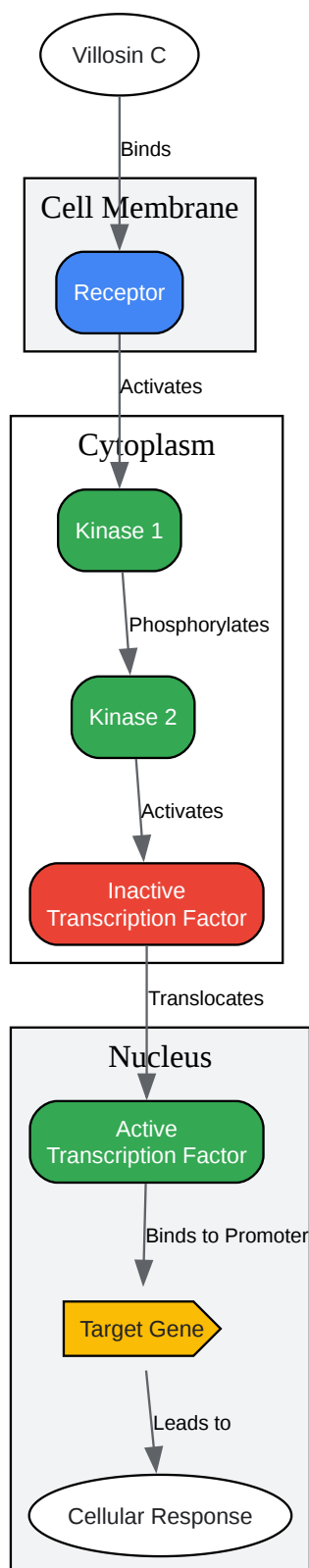
Chemical Properties of Villosin C

Property	Value	Source
Molecular Formula	$C_{20}H_{24}O_6$	^{[1][2]}
Molecular Weight	360.41 g/mol	^[2]
CAS Number	160927-81-1	^[2]

Experimental Workflow for Villosin C Quantification

The overall workflow for the quantification of **Villosin C** is depicted in the following diagram. This process begins with the careful preparation of the sample and analytical standards and proceeds through instrumental analysis to final data processing.





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References

- 1. Villosin C | C₂₀H₂₄O₆ | CID 50899162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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